

# 2-(4-Fluorophenyl)oxirane chemical structure and IUPAC name

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## Compound of Interest

Compound Name: 2-(4-Fluorophenyl)oxirane

Cat. No.: B101943

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## A Technical Guide to 2-(4-Fluorophenyl)oxirane

For Researchers, Scientists, and Drug Development Professionals

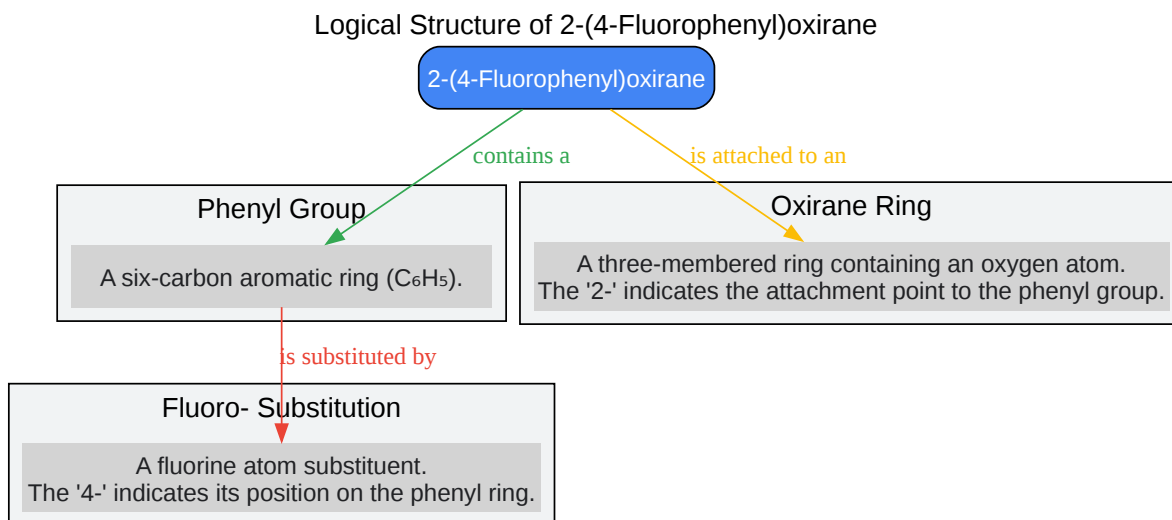
This document provides a comprehensive overview of the chemical properties, structure, and synthesis of **2-(4-Fluorophenyl)oxirane**, a key intermediate in various chemical and pharmaceutical applications.

## Chemical Structure and IUPAC Name

The International Union of Pure and Applied Chemistry (IUPAC) name for the compound is **2-(4-fluorophenyl)oxirane**.<sup>[1]</sup> It is also commonly known by synonyms such as 4-Fluorostyrene oxide.<sup>[1][2][3]</sup> The molecule consists of an oxirane (epoxide) ring attached to a fluorophenyl group at the 4-position.

- Molecular Formula: C<sub>8</sub>H<sub>7</sub>FO<sup>[1][4]</sup>
- Canonical SMILES: C1C(O1)C2=CC=C(C=C2)F<sup>[1]</sup>
- InChI Key: ICVNPQMUUHPPOK-UHFFFAOYSA-N<sup>[1][2]</sup>

The logical relationship between the IUPAC name and the core chemical structures is depicted below.



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Caption: Relationship between the IUPAC name and its constituent chemical groups.

## Physicochemical and Spectral Data

The following table summarizes key quantitative data for **2-(4-Fluorophenyl)oxirane**. This information is critical for experimental design, purification, and analytical characterization.

Property	Value	Source(s)
Molecular Weight	138.14 g/mol	[1][2][4]
Boiling Point	92 °C at 14 mmHg	[2][3][4]
Density	1.167 g/mL at 25 °C	[2][3][4]
Refractive Index (n <sup>20</sup> /D)	1.508	[2][3][4]
Flash Point	22.2 °C (72.0 °F) - closed cup	[2][5]
CAS Number	18511-62-1	[1][2]
Spectral Data	1D-NMR, Mass Spectrometry, and IR spectra are available.	[1]

## Synthesis and Experimental Protocols

The synthesis of **2-(4-Fluorophenyl)oxirane** typically involves the epoxidation of 4-fluorostyrene or the reaction of 4-fluorobenzaldehyde with a sulfur ylide. While specific, detailed protocols from peer-reviewed synthesis journals were not identified in the immediate search, patent literature describes general methodologies for analogous compounds.[6][7] The following is a generalized protocol for epoxidation via a sulfur ylide, a common method for synthesizing epoxides from carbonyl compounds.

Objective: To synthesize **2-(4-Fluorophenyl)oxirane** from 4-fluorobenzaldehyde.

Reaction Scheme: 4-Fluorobenzaldehyde + Trimethylsulfoxonium iodide + Base → **2-(4-Fluorophenyl)oxirane**

Materials:

- 4-Fluorobenzaldehyde
- Trimethylsulfoxonium iodide or Trimethylsulfonium iodide
- Strong base (e.g., Sodium Hydride (NaH), Potassium tert-butoxide)
- Anhydrous solvent (e.g., Dimethyl sulfoxide (DMSO), Tetrahydrofuran (THF))

- Deionized water
- Extraction solvent (e.g., Diethyl ether, Ethyl acetate)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate or sodium sulfate

Experimental Workflow Diagram:

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## References

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